

Technical Support Center: Pediatric EHIDA Imaging

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Compound of Interest

Compound Name: *Ehida*

Cat. No.: *B1195364*

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Welcome to the technical support center for pediatric Ethylenediaminetetraacetic acid (**EHIDA**) imaging, also known as hepatobiliary scintigraphy or a HIDA scan. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming challenges and ensuring high-quality data acquisition and interpretation.

Frequently Asked Questions (FAQs)

Q1: What is the primary purpose of a pediatric **EHIDA** scan?

A1: A pediatric **EHIDA** scan is a nuclear medicine imaging procedure used to evaluate the function of the liver, gallbladder, and bile ducts.^{[1][2][3][4][5][6][7][8]} It is particularly useful for diagnosing conditions such as biliary atresia, cholecystitis (inflammation of the gallbladder), bile duct obstruction, and bile leaks after surgery or trauma.^{[2][3][5][6][7][9][10][11][12]}

Q2: Which radiopharmaceuticals are most commonly used for pediatric **EHIDA** imaging?

A2: The most common radiotracers are Technetium-99m (99mTc)-labeled iminodiacetic acid (IDA) derivatives, such as 99mTc-disofenin (DISIDA) and 99mTc-mebrofenin (BrIDA).^[13] 99mTc-mebrofenin is often preferred in infants with high bilirubin levels (hyperbilirubinemia).^{[13][14]}

Q3: Is sedation always necessary for pediatric **EHIDA** scans?

A3: Sedation is not always required but may be necessary for young children or those who are unable to remain still for the duration of the scan.[15][16] Movement can cause artifacts that degrade image quality.[17] The decision to sedate should be made in consultation with the nuclear medicine department and is often required for high-resolution imaging.[16][18] In some cases, sedation may interfere with the results, as it can slow digestion.[1]

Q4: What are the typical fasting requirements for a pediatric **EHIDA** scan?

A4: Fasting requirements vary by age. Generally, children should have nothing to eat or drink for 4-6 hours before the scan.[1][4][19][20][21][22] For infants, the fasting period may be shorter, around 2-3 hours.[21][22] Prolonged fasting (greater than 24 hours) should be avoided as it can lead to a false-positive result.[23]

Q5: What is the role of phenobarbital premedication?

A5: In infants being evaluated for neonatal jaundice, premedication with phenobarbital (5 mg/kg/day for 3-5 days) can enhance the secretion of bile.[9][13] This increases the specificity of the test in differentiating biliary atresia from other causes of jaundice.[9][13]

Q6: When is cholecystikinin (CCK) used in a pediatric **EHIDA** scan?

A6: Cholecystikinin (CCK) or its synthetic analog, sincalide, is a hormone that stimulates the gallbladder to contract and empty bile.[2][8][21][22] It is used to calculate the gallbladder ejection fraction (GBEF), which helps in diagnosing chronic gallbladder disease (chronic cholecystitis).[11][24] CCK can also be administered before the radiotracer in patients with prolonged fasting to empty a full gallbladder and prevent a false-positive study.[14][23]

Troubleshooting Guide

Problem/Observation	Potential Cause(s)	Recommended Action(s)
Non-visualization of the gallbladder within 1 hour	Acute cholecystitis, prolonged fasting (>24 hours), severe liver disease, non-fasting state, recent narcotic use.[23]	- Administer morphine to increase pressure in the common bile duct, which may promote gallbladder filling. - Obtain delayed images at 3-4 hours and, if necessary, up to 24 hours.[23][25] - If the patient has been fasting for an extended period, consider pre-treatment with CCK to empty the gallbladder before the scan.[14][23]
No tracer activity in the small intestine by 24 hours	Biliary atresia, severe hepatocellular disease.[9]	- This finding is highly suggestive of biliary atresia in neonates, but severe liver disease can have a similar appearance.[9][25] - Correlate with clinical findings, liver function tests, and other imaging modalities. - Liver biopsy may be required for a definitive diagnosis.[26][27]
Slow movement of the radiotracer through the liver	Hepatocellular dysfunction, bile duct obstruction.[10][11][24]	- Evaluate for underlying liver disease. - Assess for any blockages in the bile ducts. - Correlate with liver enzyme levels and ultrasound findings. [26]
Radiotracer detected outside of the biliary system	Bile leak, often a complication of surgery or trauma.[10][11][24][28]	- Identify the location and extent of the leak. - If the amount of tracer accumulating outside the biliary tract is significant, surgical

intervention may be indicated.
[9]

Low gallbladder ejection
fraction (<35%)

Chronic cholecystitis.[24][28]

- This indicates impaired
gallbladder function. -
Correlate with the patient's
clinical symptoms.

False-positive for biliary atresia

Prematurity, delayed scan
(after 45 days of life), milder
jaundice.[29]

- Be aware of factors that can
affect the accuracy of the scan.
[29][30] - Consider the
patient's overall clinical picture.

Image Artifacts

Patient motion, metallic
objects, improper equipment
calibration.[17][31][32][33][34]

- Use appropriate
immobilization techniques or
sedation for pediatric patients.
[15][17][35] - Ensure all
metallic items are removed
before the scan.[12][17] -
Regular quality control of the
gamma camera is essential.

Experimental Protocols

Patient Preparation

- Fasting:
 - Infants (0-6 months): NPO (nothing by mouth) for 2-3 hours prior to the scan.[21][22]
 - Children (7 months - 4 years): NPO for 4 hours before the scan.[22]
 - Children (>4 years): NPO for 4-6 hours before the scan.[1][4][20][22]
- Medication Review:
 - Withhold opiates and morphine-derived medications for at least 6-24 hours before the scan as they can interfere with results.[1][21][22][25]

- Premedication for Biliary Atresia Evaluation:
 - Administer phenobarbital orally at a dose of 5 mg/kg/day for 3 to 5 days leading up to the scan.[\[9\]](#)[\[13\]](#)[\[25\]](#)

Radiopharmaceutical Administration

- Radiopharmaceutical: ^{99m}Tc -mebrofenin or ^{99m}Tc -disofenin.
- Dosage:
 - The standard administered activity is 1.85 MBq/kg (0.05 mCi/kg).[\[13\]](#)
 - A minimum administered activity of 18.5 MBq (0.5 mCi) is recommended.[\[13\]](#)[\[14\]](#)
 - For infants with hyperbilirubinemia being evaluated for biliary atresia, a minimum dose of 37 MBq (1.0 mCi) of ^{99m}Tc -mebrofenin is preferred.[\[13\]](#)[\[14\]](#)
- Administration: Intravenous injection.

Image Acquisition

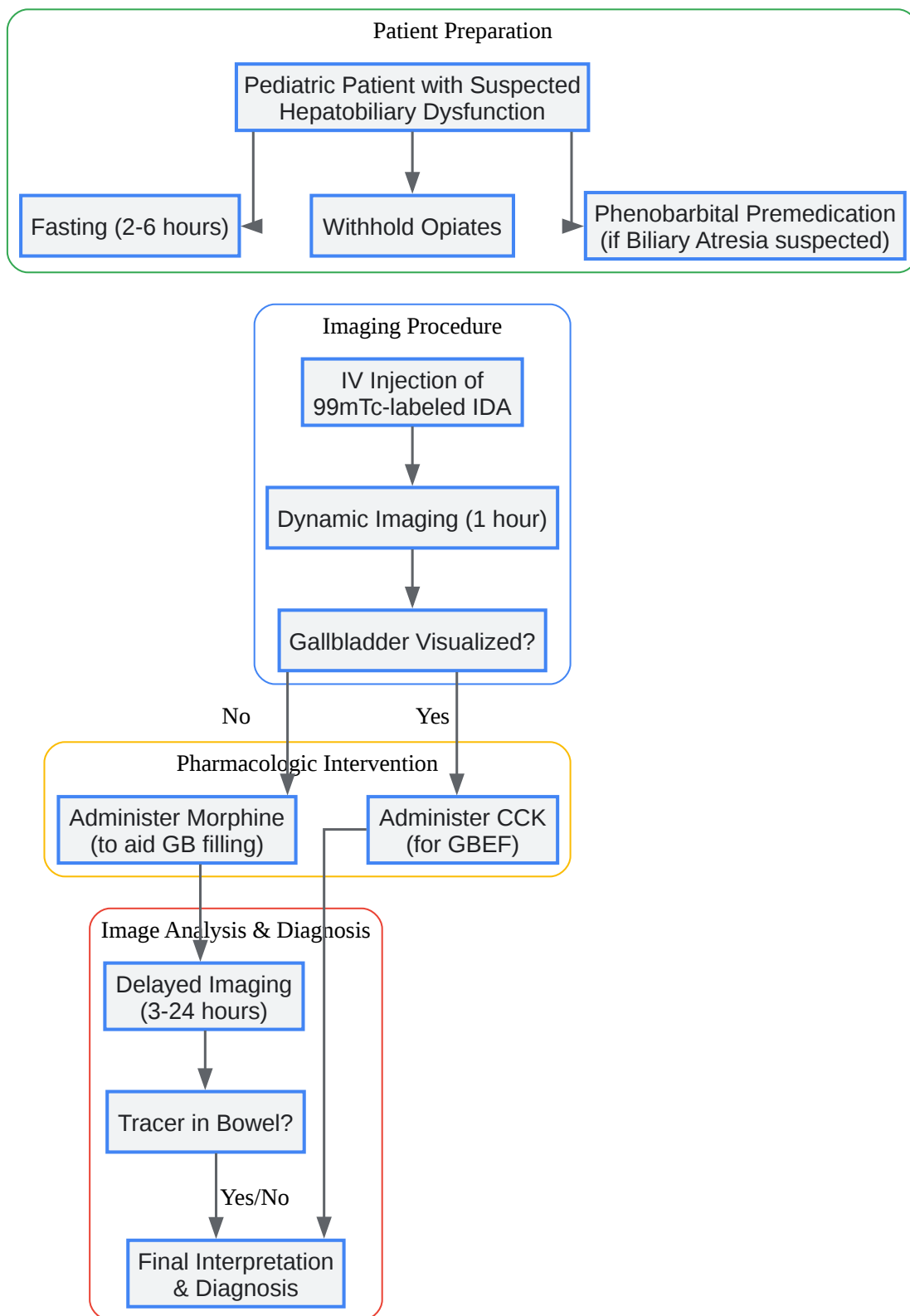
- Equipment: A large-field-of-view gamma camera with a low-energy, high-resolution collimator.[\[14\]](#)
- Patient Positioning: The patient should be in the supine position.
- Imaging Sequence:
 - Begin dynamic imaging immediately after radiotracer injection.
 - Acquire images of the liver, biliary tree, and abdomen for approximately 1 hour.[\[21\]](#)
 - If the gallbladder is not visualized, or if there is no tracer in the small intestine, delayed imaging at 3-4 hours and up to 24 hours may be necessary.[\[21\]](#)[\[25\]](#)
- Pharmacologic Intervention (if required):

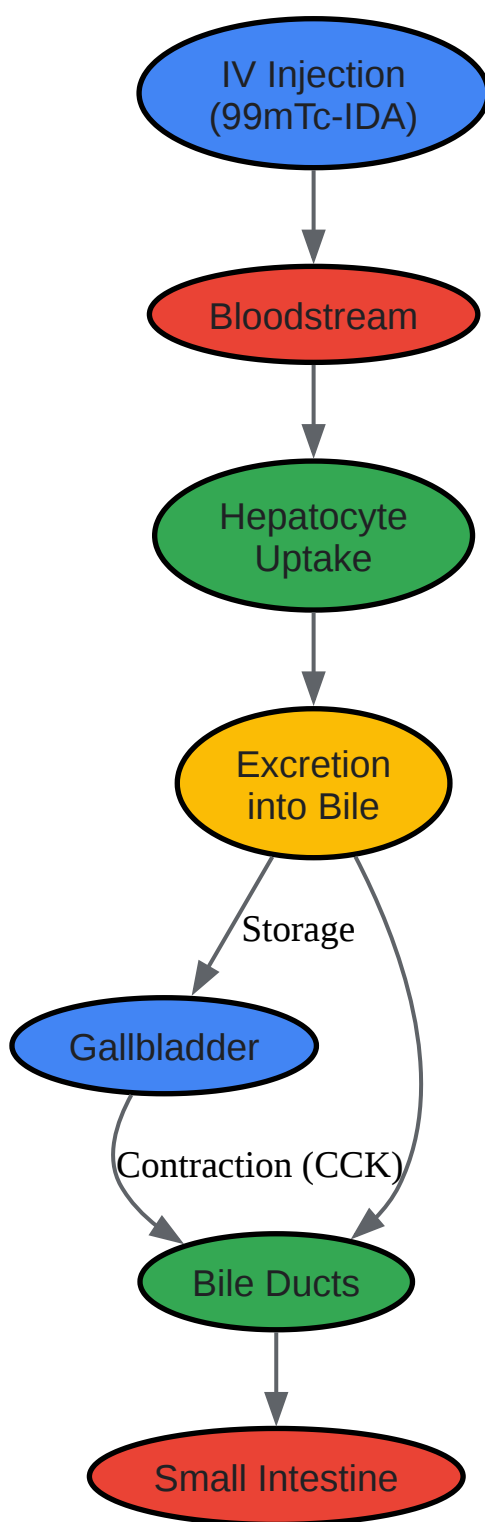
- CCK (Sincalide) for GBEF: If the gallbladder is visualized, administer sincalide (0.02 µg/kg) intravenously over 30-60 minutes.[\[14\]](#) Acquire images for another 30 minutes to calculate the gallbladder ejection fraction.[\[2\]](#)
- Morphine Augmentation: If the gallbladder is not seen but there is activity in the common bile duct and small intestine, morphine may be administered to aid in gallbladder visualization.[\[10\]](#)[\[14\]](#)

Quantitative Data Summary

Parameter	Value	Notes
Radiopharmaceutical Dosage	1.85 MBq/kg (0.05 mCi/kg) [13]	Minimum of 18.5 MBq (0.5 mCi). For neonatal hyperbilirubinemia, a minimum of 37 MBq (1.0 mCi) of 99mTc-mebrofenin is recommended. [13] [14]
Phenobarbital Premedication	5 mg/kg/day for 3-5 days [9] [13] [25]	Used to enhance biliary excretion in infants suspected of having biliary atresia.
Sincalide (CCK) Dosage	0.02 µg/kg [14]	Administered intravenously over 30-60 minutes for GBEF calculation.
Normal Gallbladder Ejection Fraction (GBEF)	>30% to 35% [24]	A lower value may indicate chronic cholecystitis.
Fasting Times	2-6 hours	Varies by age; see protocol section for specifics.
Imaging Duration	1-4 hours, potentially up to 24 hours [10] [12] [21] [24]	Initial imaging is typically 1 hour, with delayed images as needed.

Visualizations





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References

- 1. etch.com [etch.com]
- 2. Hepatobiliary Scan | Boston Children's Hospital [childrenshospital.org]
- 3. Scintigraphy | Pediatric hepatobiliary scintigraphy: biliary atresia and beyond | springermedicine.com [springermedicine.com]
- 4. Hepatobiliary Scan (HIDA) | Lurie Children's [luriechildrens.org]
- 5. Pediatric hepatobiliary scintigraphy: biliary atresia and beyond - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. "Pediatric hepatobiliary scintigraphy: biliary atresia and beyond" by Hassan Aboughalia, Aaminah Kobeisy et al. [hsrc.himmelfarb.gwu.edu]
- 7. Pediatric hepatobiliary scintigraphy: biliary atresia and beyond. | Read by QxMD [read.qxmd.com]
- 8. Your Child's HIDA Scan | UMass Memorial Health [ummhealth.org]
- 9. Hepatobiliary scintigraphy in children - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. HIDA scan - Mayo Clinic [mayoclinic.org]
- 11. Hida scan: Results, side effects, and why it is done [medicalnewstoday.com]
- 12. pockethealth.com [pockethealth.com]
- 13. Pediatric Nuclear Medicine in Acute Clinical Setting | Radiology Key [radiologykey.com]
- 14. tech.snmjournals.org [tech.snmjournals.org]
- 15. Nuclear Radiology What to expect during a nuclear radiology procedure? | Texas Children's [texaschildrens.org]
- 16. Kids Health Info : Nuclear medicine [rch.org.au]
- 17. Artifacts, variants, and factors degrading image quality in pediatric magnetic resonance imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. resources.schn.health.nsw.gov.au [resources.schn.health.nsw.gov.au]

- 19. esht.nhs.uk [esht.nhs.uk]
- 20. vanderbilt2.staywellsolutionsonline.com [vanderbilt2.staywellsolutionsonline.com]
- 21. HIDA | Children's of Alabama [childrensal.org]
- 22. childrenswi.org [childrenswi.org]
- 23. Roentgen Ray Reader: False Positives in HIDA [roentgenrayreader.blogspot.com]
- 24. my.clevelandclinic.org [my.clevelandclinic.org]
- 25. Hepatobiliary Iminodiacetic Acid Scan - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 26. Hepatobiliary Iminodiacetic Acid (HIDA) Scan in the Evaluation of Biliary Atresia: A Retrospective Cohort Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Hepatobiliary Iminodiacetic Acid (HIDA) Scan in the Evaluation of Biliary Atresia: A Retrospective Cohort Study - PMC [pmc.ncbi.nlm.nih.gov]
- 28. HIDA Scan: Results, Side Effects, (+ Procedure Preparation) [hoag.org]
- 29. The Value of Hepatic Scintigraphy in the Diagnosis of Biliary Atresia - PMC [pmc.ncbi.nlm.nih.gov]
- 30. Frontiers | The Value of Hepatic Scintigraphy in the Diagnosis of Biliary Atresia [frontiersin.org]
- 31. Artifacts and pitfalls in pediatric head computed tomography: physics, principles, and clinical impact - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. researchgate.net [researchgate.net]
- 33. geiselmed.dartmouth.edu [geiselmed.dartmouth.edu]
- 34. [PDF] Evaluation of Artifact Appearance and Burden in Pediatric Brain Tumor MR Imaging with Compressed Sensing in Comparison to Conventional Parallel Imaging Acceleration | Semantic Scholar [semanticscholar.org]
- 35. greenkid.idv.tw [greenkid.idv.tw]
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